

Executive Summary: Unveiling a Versatile Synthetic Intermediate

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Compound of Interest

Compound Name: *Benzyl Methyl Carbonate*

CAS No.: 13326-10-8

Cat. No.: B142083

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Benzyl Methyl Carbonate (BMC), systematically named **benzyl methyl carbonate** under IUPAC nomenclature, is a key organic compound that serves as a versatile and environmentally conscious reagent in modern organic synthesis.^{[1][2]} With the chemical formula $C_9H_{10}O_3$ and CAS Number 13326-10-8, this asymmetric carbonate has garnered significant attention for its utility as a precursor for benzylation, methylation, and methoxycarbonylation reactions.^{[1][3]} Its applications are particularly relevant in the pharmaceutical industry, where it functions as a stable intermediate for introducing the critical benzyloxycarbonyl (Cbz) protecting group and as a scaffold in the design of enzyme inhibitors. This guide provides a comprehensive overview of its chemical properties, green synthesis protocols, and core applications in drug development, emphasizing the scientific rationale behind its use.

Core Properties and Identification

A foundational understanding of a reagent begins with its fundamental physicochemical properties and unambiguous identification.

Nomenclature and Structure

- IUPAC Name: **benzyl methyl carbonate**[1][2]
- Synonyms: Carbonic acid, methyl phenylmethyl ester; Carbonic acid, benzyl methyl ester[1][4]
- CAS Number: 13326-10-8[1]
- Molecular Formula: C₉H₁₀O₃[1]
- Molecular Weight: 166.17 g/mol [1]
- SMILES: COC(=O)OCC1=CC=CC=C1[1]

Physicochemical Data

The physical properties of **Benzyl Methyl Carbonate** are critical for its handling, reaction setup, and purification. It is typically supplied as a clear, colorless oil.[5]

Property	Value	Source(s)
Appearance	Clear Colorless Oil	[5]
Molecular Weight	166.17 g/mol	[1]
Density	1.118 g/cm ³ (Predicted)	[2]
Boiling Point	230.97 °C at 760 mmHg	[2]
140-143 °C at 42 Torr	[5]	
Storage Temperature	-20°C (Freezer)	[5]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[5]

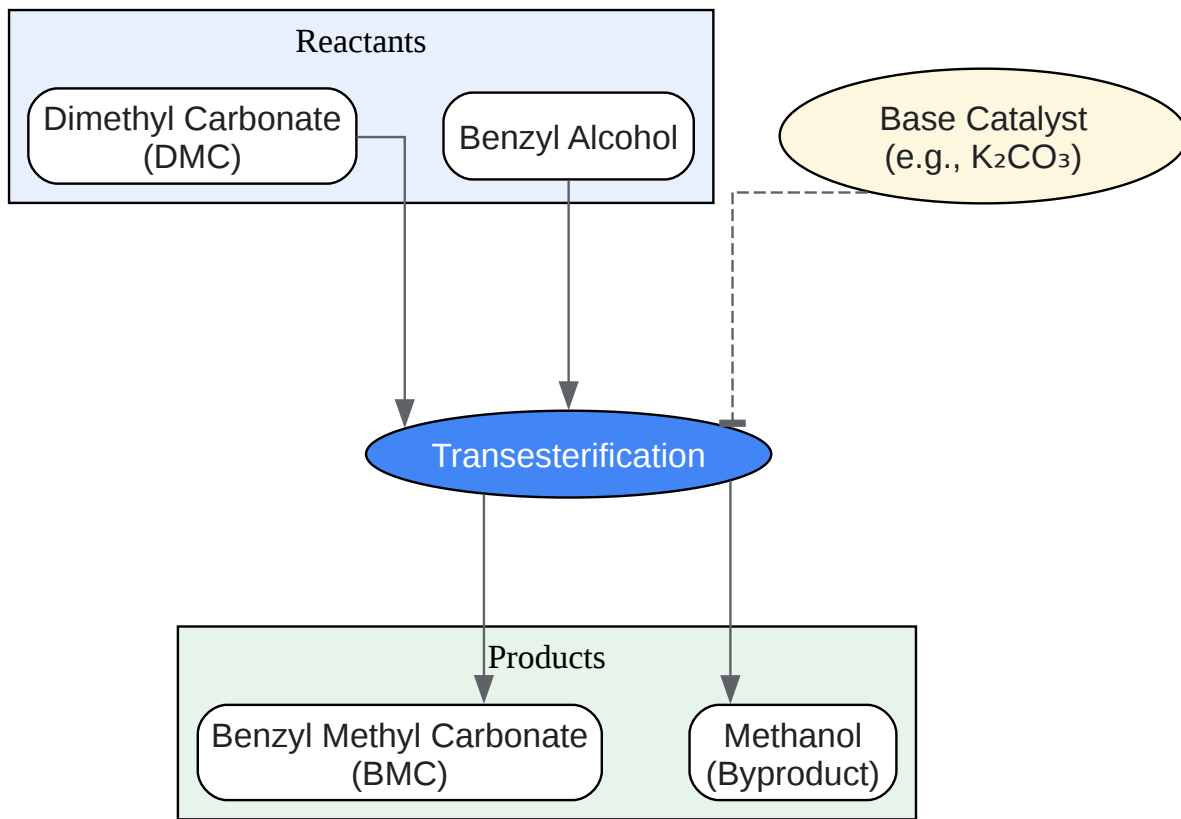
Green Synthesis: A Sustainable Approach

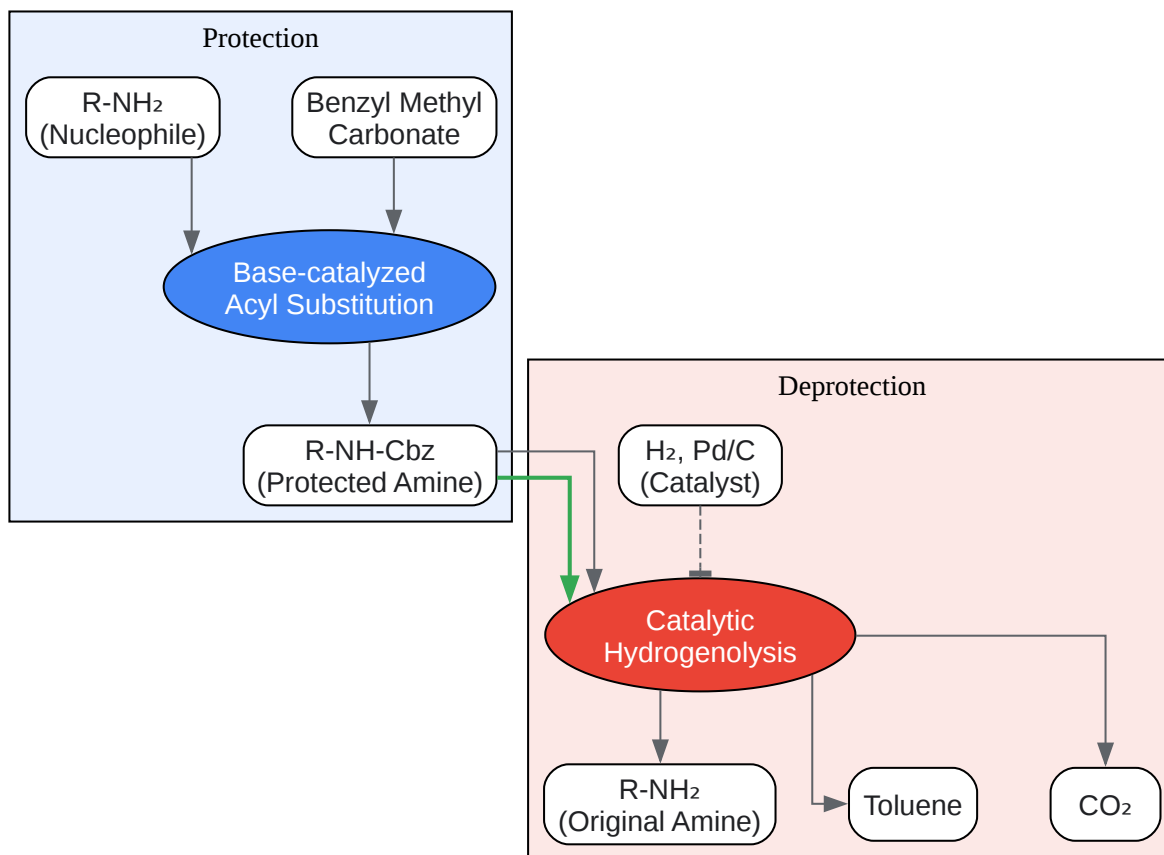
The synthesis of **Benzyl Methyl Carbonate** is a prime example of the shift towards greener, more sustainable chemical manufacturing. The preferred industrial and laboratory method is the base-catalyzed transesterification of dimethyl carbonate (DMC) with benzyl alcohol.

The Rationale for a Phosgene-Free Route

Historically, many carbonates were synthesized using phosgene or its derivatives (e.g., chloroformates). These reagents are acutely toxic and pose significant handling and environmental risks. Dimethyl carbonate, in contrast, is a well-established green reagent; it is non-toxic, biodegradable, and the only byproduct of the reaction is methanol, which can be recycled.^[3] This approach avoids hazardous materials and improves the atom economy of the process.

Synthesis Pathway Diagram





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Caption: Protection/Deprotection workflow using a Cbz group.

This hydrogenolysis pathway is highly selective (orthogonal) and does not affect many other protecting groups (e.g., Boc, Fmoc) or sensitive functionalities like esters and amides, making it invaluable in complex syntheses. [5][6]

Intermediate in API Synthesis

Benzyl Methyl Carbonate serves as a versatile intermediate for introducing benzyl and methyl groups into target molecules. [3] This is crucial for building the carbon skeleton of Active

Pharmaceutical Ingredients (APIs). For example, it can be used in palladium-catalyzed cross-coupling reactions to form diarylmethanes, a common motif in medicinal chemistry. [7]

Scaffold for Enzyme Inhibitor Design

The structure of BMC makes it a useful building block for designing inhibitors of enzymes, particularly serine and thiol proteases. [4][5]The carbonate moiety can mimic the transition state of peptide bond hydrolysis, while the benzyl group can be tailored to fit into hydrophobic pockets of an enzyme's active site. Researchers can modify the benzyl or methyl portions of the molecule to create a library of compounds for screening against therapeutic targets.

Safety and Handling

As with any chemical reagent, proper handling and storage are paramount to ensure laboratory safety.

- **Handling:** Work in a well-ventilated area or a chemical fume hood. Wear suitable protective clothing, including gloves and safety goggles conforming to EN166 or NIOSH standards. [8]Avoid contact with skin and eyes and prevent the formation of aerosols.
- **Storage:** Store in a tightly sealed container in a cool, dry place. For long-term stability, storage in a freezer at -20°C is recommended. [5]Keep away from strong oxidizing agents, as they are incompatible.
- **First Aid:**
 - **Skin Contact:** Immediately wash with soap and water.
 - **Eye Contact:** Rinse cautiously with water for several minutes.
 - **Inhalation:** Move to fresh air and consult a doctor if symptoms arise.
 - **Ingestion:** Rinse mouth and seek immediate medical attention.

Note: This information is a summary. Always consult the full Safety Data Sheet (SDS) from the supplier before use.

Conclusion

Benzyl Methyl Carbonate is a quintessential example of a modern synthetic reagent: effective, versatile, and aligned with the principles of green chemistry. Its confirmed IUPAC name, **benzyl methyl carbonate**, belies its multifaceted role in advanced organic synthesis. For professionals in drug discovery and development, BMC offers a reliable method for introducing the workhorse Cbz protecting group, acts as a key intermediate for constructing complex molecular architectures, and provides a foundational scaffold for inhibitor design. Its sustainable synthesis route further enhances its value, making it a responsible choice for both laboratory-scale research and industrial production.

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